

# 4-Chloro-6-hydrazinopyrimidine molecular weight and formula

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## Compound of Interest

Compound Name: 4-Chloro-6-hydrazinopyrimidine

Cat. No.: B184063

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## Technical Data Sheet: 4-Chloro-6-hydrazinopyrimidine

Audience: Researchers, scientists, and drug development professionals.

This document provides the fundamental chemical properties of **4-Chloro-6-hydrazinopyrimidine**, a heterocyclic organic compound. Its structure, featuring a pyrimidine ring with chloro and hydrazine substituents, makes it a versatile intermediate in the synthesis of more complex molecules, particularly in the fields of pharmaceuticals and agrochemicals.

## Core Chemical Properties

The essential molecular data for **4-Chloro-6-hydrazinopyrimidine** is summarized below. This information is critical for stoichiometric calculations in chemical reactions, analytical characterization, and quality control processes.

Property	Value	Reference
Molecular Formula	C <sub>4</sub> H <sub>5</sub> ClN <sub>4</sub>	[1][2][3][4][5]
Molecular Weight	144.56 g/mol	[1][2][3]
Synonyms	(6-chloropyrimidin-4-yl)hydrazine, 4-Chloro-6-hydrazinylpyrimidine	[1][2]
CAS Number	5767-35-1	[1][2][3]

## Context and Applications

**4-Chloro-6-hydrazinopyrimidine** serves as a key building block in organic synthesis. The hydrazine group (-NHNH<sub>2</sub>) is reactive and can participate in various reactions, such as condensations, to form larger, more complex molecular structures. The chlorine atom at the 4-position of the pyrimidine ring is also a reactive site, susceptible to nucleophilic substitution, further enhancing its utility as a synthetic intermediate.

Note: The requested detailed experimental protocols and logical diagrams are not applicable to the presentation of fundamental, constant data like molecular weight and formula. These properties are calculated based on atomic masses and are not determined through a workflow or experimental protocol in this context. There are no signaling pathways associated with the compound's basic chemical identifiers.

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